Phenylpropiolaldehyde: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Phenylpropiolaldehyde*
CAS No.:	*2579-22-8*
Cat. No.:	*B1214465*

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Abstract

Phenylpropiolaldehyde (C9H6O), a conjugated yn-aldehyde, is a versatile synthetic intermediate with significant potential in organic synthesis and medicinal chemistry. This technical guide provides an in-depth analysis of **phenylpropiolaldehyde**, focusing on its chemical properties, synthesis, and applications. Contrary to inquiries regarding its natural occurrence, extensive database searches indicate that **phenylpropiolaldehyde** is a synthetic compound, not a known natural product. This guide will therefore focus on its role as a chemical building block. We will detail its synthesis via the oxidation of phenylpropargyl alcohol, explore its reactivity as a Michael acceptor and dienophile, and discuss its potential, though currently underexplored, applications in drug discovery, particularly as a covalent inhibitor. This document is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals, providing both theoretical insights and practical methodologies.

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Introduction: **Phenylpropiolaldehyde** - A Synthetic α,β-Yn-Aldehyde

Phenylpropiolaldehyde, also known as 3-phenyl-2-propynal, is an aromatic aldehyde featuring a carbon-carbon triple bond conjugated to the carbonyl group. This structural arrangement confers unique chemical reactivity, making it a valuable precursor in the synthesis of a variety of organic molecules, including heterocyclic compounds and complex natural product analogues.[1] Despite the prevalence of the related phenylpropanoid scaffold in nature, there is no scientific evidence to suggest that **phenylpropiolaldehyde** is a naturally occurring compound. Its significance lies in its utility as a synthetic tool.

This guide will provide a comprehensive overview of the essential technical information required for the effective use of **phenylpropiolaldehyde** in a research and development setting.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of a compound is fundamental to its application in research. The key properties of **phenylpropiolaldehyde** are summarized below.

Physical and Chemical Properties

Property	Value	Source
CAS Number	2579-22-8	[2]
Molecular Formula	C9H6O	[2]
Molecular Weight	130.14 g/mol	[2]
Appearance	Colorless to brown clear liquid	
Boiling Point	118 °C at 13 mmHg	[2]
Density	1.064 g/mL at 25 °C	[2]
Refractive Index (n^{20}/D)	1.604	[2]
Solubility	Soluble in common organic solvents.	

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Spectroscopic Characterization

Spectroscopic data is crucial for the identification and quality control of chemical compounds. Below are the characteristic spectroscopic signatures for **phenylpropiolaldehyde**.

Spectroscopy	Key Features and Assignments	Source
^{1}H NMR	Signals corresponding to the aldehydic proton and the aromatic protons of the phenyl group.	[3]
^{13}C NMR	Resonances for the carbonyl carbon, the two acetylenic carbons, and the carbons of the phenyl ring.	[4]
Infrared (IR)	Strong absorption band for the C=O stretch of the aldehyde, a characteristic band for the C≡C triple bond, and bands for the aromatic C-H and C=C bonds.	[5]
Mass Spectrometry (MS)	Molecular ion peak (M+) corresponding to the molecular weight of the compound, along with characteristic fragmentation patterns.	[6]

Synthesis of **Phenylpropiolaldehyde**

As a synthetic compound, **phenylpropiolaldehyde** can be prepared through various laboratory methods. The most common and reliable method is the oxidation of the corresponding primary alcohol, phenylpropargyl alcohol.

Oxidation of Phenylpropargyl Alcohol

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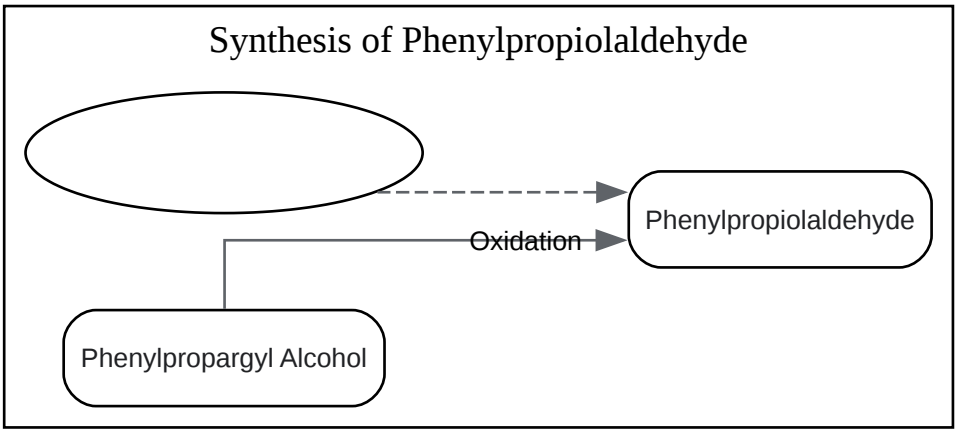
The oxidation of primary alcohols to aldehydes is a cornerstone of organic synthesis.[7] For the preparation of α,β-unsaturated aldehydes like **phenylpropiolaldehyde**, it is crucial to use mild oxidizing agents to avoid over-oxidation to the carboxylic acid.[8]



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Caption: Synthesis of **Phenylpropiolaldehyde** via Oxidation.

Experimental Protocol: Synthesis of **Phenylpropiolaldehyde** via Swern Oxidation

This protocol is a representative procedure and should be adapted and optimized based on laboratory conditions and scale.

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve oxalyl chloride (1.2 equivalents) in anhydrous dichloromethane (DCM) at -78 °C (dry ice/acetone bath).
- Activating Agent: Slowly add dimethyl sulfoxide (DMSO) (2.2 equivalents), dissolved in anhydrous DCM, to the stirred solution via the dropping funnel, maintaining the temperature below -60 °C. Stir the mixture for 15 minutes.
- Substrate Addition: Add a solution of phenylpropargyl alcohol (1.0 equivalent) in anhydrous DCM to the reaction mixture, again ensuring the temperature remains below -60 °C. Stir for 30 minutes.

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- Quenching: Add triethylamine (5.0 equivalents) to the flask, and allow the reaction to warm to room temperature.
- Workup: Add water to the reaction mixture and separate the organic layer. Wash the organic layer sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product is then purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford pure **phenylpropiolaldehyde**.

Causality Behind Experimental Choices: The Swern oxidation is chosen for its mild reaction conditions, which are well-suited for oxidizing propargyl alcohols without causing side reactions associated with the sensitive alkyne and aldehyde functionalities. The low temperature is critical to control the reactivity of the Swern reagent and prevent decomposition.

Chemical Reactivity and Applications in Synthesis

The unique conjugated system of **phenylpropiolaldehyde** makes it a versatile reagent in organic synthesis. Its reactivity is dominated by the electrophilic nature of the carbonyl carbon and the β-acetylenic carbon.

Michael Addition

The carbon-carbon triple bond in **phenylpropiolaldehyde** is activated towards nucleophilic attack due to conjugation with the electron-withdrawing aldehyde group. This makes it an excellent Michael acceptor, reacting with a wide range of nucleophiles, such as amines, thiols, and carbanions, to form various adducts.[9]

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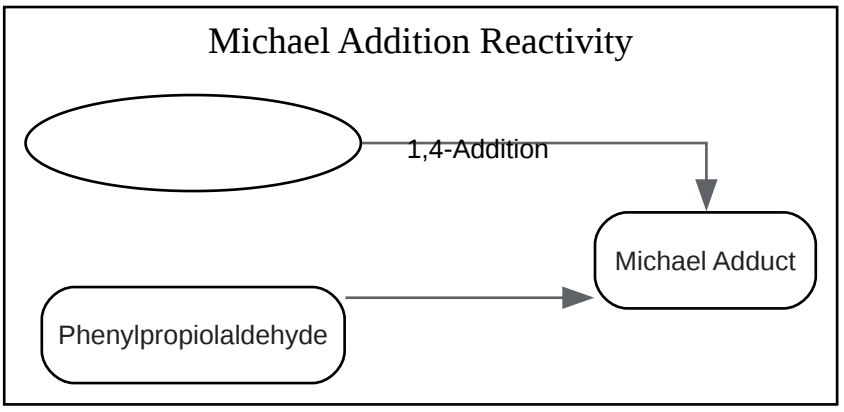

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Caption: Michael Addition to **Phenylpropiolaldehyde**.

Cycloaddition Reactions

Phenylpropiolaldehyde can also participate in cycloaddition reactions, such as the Diels-Alder reaction, where it can act as a dienophile. These reactions are powerful tools for the construction of complex cyclic and heterocyclic systems.[10]

Synthesis of Heterocyclic Compounds

A significant application of **phenylpropiolaldehyde** is in the synthesis of heterocyclic compounds. Its bifunctional nature allows for cyclization reactions with various reagents to form pyridines, pyrimidines, pyrazoles, and other important heterocyclic scaffolds that are prevalent in pharmaceuticals.[11][12]

Potential Applications in Drug Discovery and Development

While the biological activity of **phenylpropiolaldehyde** itself is not well-documented, its chemical structure suggests several potential applications in medicinal chemistry and drug discovery.

Phenylpropiolaldehyde as a Potential Covalent Inhibitor

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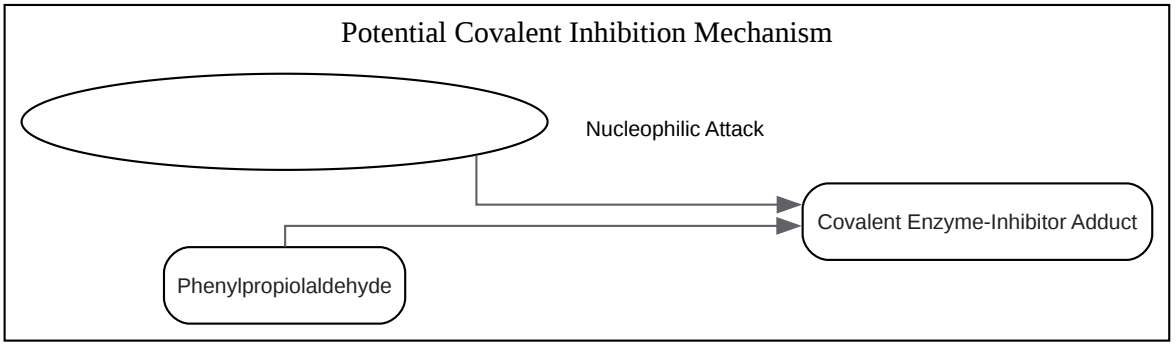
The α,β-unsaturated carbonyl moiety in **phenylpropiolaldehyde** makes it a potential covalent inhibitor of enzymes.[13] Covalent inhibitors form a stable bond with their target protein, often leading to irreversible inhibition and prolonged pharmacological effects.[14] The electrophilic β-carbon of the alkyne can react with nucleophilic residues, such as cysteine or lysine, in the active site of an enzyme.

A related compound, propiolaldehyde, has been shown to be a potent inhibitor of aldehyde dehydrogenase.[15] This suggests that **phenylpropiolaldehyde** could be investigated as an inhibitor for this class of enzymes or others with a nucleophilic residue in their active site.



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Caption: Covalent Modification of an Enzyme by **Phenylpropiolaldehyde**.

A Scaffold for Medicinal Chemistry

Beyond its potential as a standalone therapeutic agent, **phenylpropiolaldehyde** is a valuable starting material for the synthesis of more complex molecules with potential biological activity. Its derivatives, such as chalcones and other heterocyclic compounds, have been investigated for a wide range of therapeutic effects, including anticancer and antimicrobial activities.[16][17]

Conclusion

Phenylpropiolaldehyde is a synthetically valuable compound with a rich and versatile chemistry. While not a natural product, its utility as a building block in organic synthesis, particularly for the construction of complex heterocyclic systems, is well-established. Its

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potential as a covalent inhibitor in drug discovery presents an exciting, albeit underexplored, avenue for future research. This technical guide has provided a comprehensive overview of the synthesis, properties, and reactivity of **phenylpropiolaldehyde**, with the aim of equipping researchers and drug development professionals with the knowledge necessary to effectively utilize this compound in their work. Further investigation into the biological activities of **phenylpropiolaldehyde** and its derivatives is warranted and could lead to the development of novel therapeutic agents.

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